

Technical Guide: 3-Borono-2-cyclopropylpyridine

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Compound of Interest

Compound Name: 2-Cyclopropylpyridin-3-ylboronic acid

Cat. No.: B13991071

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High-Performance Heterocyclic Building Block for Medicinal Chemistry

Executive Summary

3-Borono-2-cyclopropylpyridine (CAS: 1189546-00-6) is a specialized organoboron intermediate used primarily in the synthesis of complex pharmaceutical agents. It serves as a critical "installing agent" for the 2-cyclopropylpyridine motif—a pharmacophore prized for its ability to modulate lipophilicity (LogP), enhance metabolic stability by blocking oxidative sites, and introduce conformational rigidity without the aromatic planarity of a phenyl ring.

This guide provides a rigorous technical analysis of the compound's properties, synthesis, stability mechanisms, and application in palladium-catalyzed cross-coupling reactions.

Chemical Profile & Properties[1][2][3][4][5][6][7][8][9][10]

Property	Data
IUPAC Name	(2-Cyclopropylpyridin-3-yl)boronic acid
CAS Number	1189546-00-6
Molecular Formula	C ₈ H ₁₀ BNO ₂
Molecular Weight	162.98 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO, MeOH, DMF; sparingly soluble in water
pKa (Calculated)	~8.4 (Boronic acid), ~3.5 (Pyridine N)
Storage	2–8°C, Inert atmosphere (Argon/Nitrogen)
Stability Class	Class B: Moderately stable; prone to protodeboronation under high heat/strong base. [1]

Synthesis & Manufacturing Architecture

The synthesis of 3-borono-2-cyclopropylpyridine challenges the chemist to control regioselectivity on the pyridine ring. The most robust industrial route utilizes the differential reactivity of halogens at the C2 and C3 positions of a dihalo-pyridine precursor.

Retrosynthetic Logic

The synthesis relies on a "C2-First, C3-Second" functionalization strategy. The C2 position of pyridine is more electron-deficient and thus more reactive toward nucleophilic attack and oxidative addition (Pd⁰). The C3 position, being less reactive, is preserved for a subsequent lithium-halogen exchange.

Step-by-Step Protocol

Step 1: Regioselective C2-Cyclopropylation

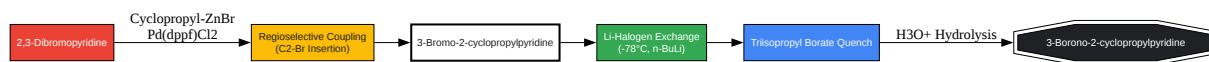
- Precursor: 2,3-Dibromopyridine.

- Reagent: Cyclopropylzinc bromide (Negishi) or Cyclopropylboronic acid (Suzuki).
- Catalyst: Pd(dppf)Cl₂·DCM (5 mol%).
- Conditions: THF, Reflux (Negishi) or Toluene/H₂O, K₃PO₄, 100°C (Suzuki).
- Mechanism: The Pd catalyst preferentially inserts into the C2-Br bond due to lower bond dissociation energy and electronic activation by the adjacent nitrogen.
- Outcome: 3-Bromo-2-cyclopropylpyridine (Intermediate A).

Step 2: Cryogenic Lithium-Halogen Exchange & Borylation

- Substrate: Intermediate A.
- Reagents: n-Butyllithium (1.1 eq), Triisopropyl borate (B(OiPr)₃, 1.2 eq).
- Solvent: Anhydrous THF or Et₂O.
- Temperature: -78°C (Critical).
- Protocol:
 - Cool solution of Intermediate A to -78°C.
 - Add n-BuLi dropwise.[2] The bromine at C3 undergoes rapid exchange to form the 3-lithio-2-cyclopropylpyridine species.
 - Stir for 30 mins. The cyclopropyl group at C2 provides steric bulk but does not interfere with C3 lithiation.
 - Add B(OiPr)₃ rapidly.
 - Warm to RT and quench with dilute aqueous HCl (pH 5-6) to hydrolyze the boronate ester to the free acid.

Synthesis Workflow Visualization



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Figure 1: Regioselective synthesis pathway leveraging the differential reactivity of 2,3-dibromopyridine.

Reactivity & Handling: The "Pyridyl Problem"

While 3-pyridyl boronic acids are generally more stable than their 2-pyridyl counterparts, the 2-cyclopropyl substituent introduces unique steric and electronic factors.

Protodeboronation Instability

In the presence of strong bases or high temperatures, the compound can undergo protodeboronation, where the C-B bond is cleaved and replaced by hydrogen, yielding 2-cyclopropylpyridine (a useless byproduct).

- Mechanism: The basic pyridine nitrogen can coordinate with the boron atom (inter- or intramolecularly), increasing electron density at the C3 carbon and facilitating protonolysis by water.
- Mitigation:
 - Use Milder Bases: Potassium phosphate (K_3PO_4) or Cesium fluoride (CsF) is preferred over Sodium hydroxide (NaOH).
 - Rapid Coupling: Use highly active catalysts (e.g., Pd-XPhos, Pd-SPhos) to ensure the cross-coupling rate () exceeds the decomposition rate ().

Recommended Suzuki-Miyaura Coupling Protocol

This protocol is optimized to minimize protodeboronation while maximizing yield.

- System: Charge flask with Aryl Halide (1.0 eq), Boronic Acid (1.2–1.5 eq), and Pd(dppf)Cl₂ (5 mol%).
- Solvent: Degassed 1,4-Dioxane : Water (4:1). Note: Water is essential for the transmetallation step but excess promotes deboronation.
- Base: K₂CO₃ (2.0 eq) or K₃PO₄ (2.0 eq).
- Temperature: 80–90°C. Do not exceed 100°C unless using microwave irradiation (which shortens reaction time).
- Workup: The product is amphoteric. Adjust pH to ~7–8 before extraction to ensure the pyridine nitrogen is not protonated (water-soluble).

Medicinal Chemistry Applications

The 2-cyclopropylpyridine motif is a high-value bioisostere in drug design.

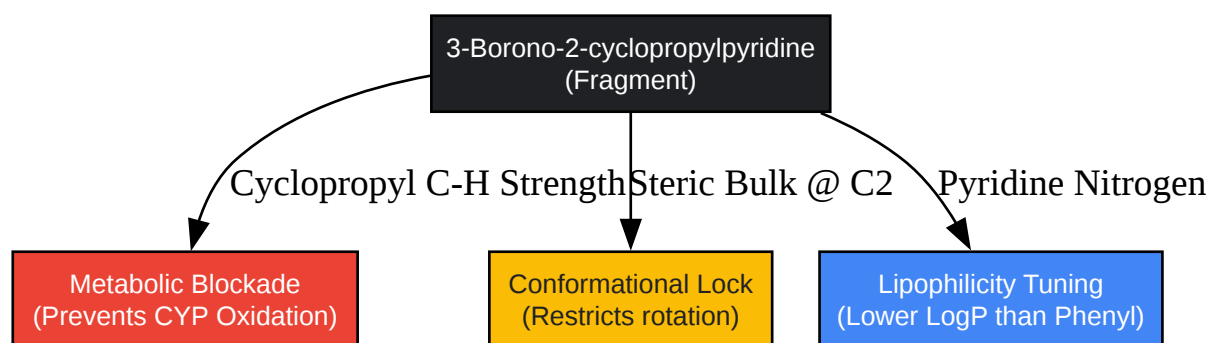
Bioisosteric Rationale

- Vs. Isopropyl: The cyclopropyl group is roughly the same size as an isopropyl group but is planar (sp²-like character) and electron-donating via hyperconjugation.
- Vs. Phenyl: It provides a rigid spacer without the high lipophilicity (LogP) or "flatness" of a phenyl ring, improving solubility and Fsp³ character (fraction of sp³ carbons), which correlates with clinical success.

Metabolic Stability

The cyclopropyl ring blocks the alpha-oxidation pathway common to alkyl chains. While an ethyl or isopropyl group is susceptible to CYP450 hydroxylation, the cyclopropyl C-H bonds are stronger (approx. 106 kcal/mol vs 98 kcal/mol for alkyl), resisting metabolic clearance.

Structure-Activity Relationship (SAR) Logic



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Figure 2: Pharmacological advantages of the 2-cyclopropylpyridine scaffold.

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